

2-Octenal chemical properties and structure

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An In-depth Technical Guide to **2-Octenal**: Chemical Properties, Structure, and Synthesis

Introduction

2-Octenal, particularly in its (E)-isomer form (trans-**2-Octenal**), is an α,β -unsaturated aldehyde that is a significant compound in the fields of flavor chemistry, fragrance science, and organic synthesis.[1][2] It is a colorless to pale yellow liquid recognized by its characteristic fatty, green, and slightly citrus-like aroma.[1][3] Found naturally in trace amounts in various plant extracts, essential oils, and cooked foods, it contributes fresh and aldehydic notes to many natural and artificial flavors and fragrances.[1][3][4]

As a medium-chain aldehyde, **2-Octenal** possesses a reactive chemical structure with both an aldehyde functional group and a carbon-carbon double bond, making it a versatile intermediate for the synthesis of more complex organic molecules.[2][5] This guide provides a comprehensive overview of the core chemical properties, structure, synthesis, and applications of **2-Octenal**, tailored for researchers and professionals in chemistry and drug development.

Chemical Structure and Identifiers

The most common and stable isomer is (E)-2-Octenal, also known as trans-2-Octenal. The structure consists of an eight-carbon chain with a double bond located between the second and third carbon atoms (C2 and C3) in the trans configuration, and an aldehyde group at the C1 position.[6]

Table 1: Chemical Identifiers for (E)-2-Octenal



Identifier	Value	Reference
IUPAC Name	(E)-oct-2-enal	[7]
CAS Number	2548-87-0	[6]
Molecular Formula	C8H14O	[8]
Molecular Weight	126.20 g/mol	
Synonyms	trans-2-Octenal, (E)-Oct-2- enal, T2 OCTENAL	[6][9]
InChI	InChI=1S/C8H14O/c1-2-3-4-5- 6-7-8-9/h6-8H,2-5H2,1H3/b7- 6+	
InChlKey	LVBXEMGDVWVTGY- VOTSOKGWSA-N	[6]
SMILES	CCCCC=CC=O	[10]

Physicochemical Properties

2-Octenal is a volatile compound with properties characteristic of unsaturated aldehydes. It is air and light-sensitive.[9] It is generally insoluble or poorly miscible in water but soluble in organic solvents like alcohol, chloroform, and fixed oils.[9][11]

Table 2: Physicochemical Data for (E)-2-Octenal



Property	Value	Conditions	Reference
Appearance	Colorless to pale yellow liquid	Room Temperature	[1][3]
Odor	Fatty, green, cucumber, citrus, herbal	-	[1][9]
Boiling Point	84-86 °C	at 19 mmHg	
Density	0.846 g/mL	at 25 °C	
Refractive Index	1.449 - 1.455	at 20 °C	[4][7]
Flash Point	150 - 155 °F (65.6 - 68.3 °C)	TCC	[4][9]
Vapor Density	>1	(vs air)	[11]
Water Solubility	Not miscible or difficult to mix	-	[9][11]
LogP	2.64	-	[9]

Reactivity and Synthesis

The chemical reactivity of **2-Octenal** is dominated by its two functional groups: the aldehyde and the α,β -unsaturated system. The aldehyde group can be oxidized to a carboxylic acid or reduced to an alcohol.[2] The conjugated double bond allows it to undergo nucleophilic addition reactions, such as the Michael addition.[2]

Experimental Protocol: Synthesis of (E)-2-Octenal

A documented method for synthesizing (E)-**2-Octenal** involves the copper-catalyzed aerobic oxidation of a corresponding enol derivative.[2]

Materials and Equipment:

• Enol derivative (1.0 mmol)



- CuPF₆(CH₃CN)₄ (18.4 mg, 0.05 mmol)
- Di-tert-butyl ethylenediamine (11.0 μL, 0.05 mmol)
- 4-Dimethylaminopyridine (DMAP) (24.4 mg, 0.20 mmol)
- Dichloromethane (CH₂Cl₂, 4 mL)
- 4Å molecular sieves (100 mg)
- Schlenk tube
- Nitrogen and Oxygen gas supplies
- · Magnetic stirrer
- Standard glassware for extraction and concentration

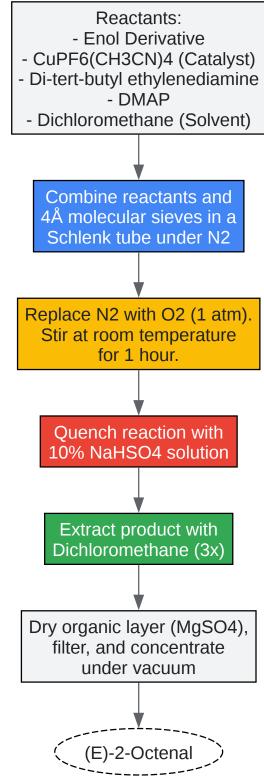
Procedure:

- In a nitrogen-filled glove box, add the enol derivative (1.0 mmol), CuPF₆(CH₃CN)₄ (0.05 equiv), di-tert-butyl ethylenediamine (0.05 equiv), and DMAP (0.20 equiv) to a Schlenk tube containing 4 mL of dichloromethane.[2]
- Add 100 mg of 4Å molecular sieves to the mixture.
- Seal the Schlenk tube and remove it from the glove box.
- Replace the nitrogen atmosphere in the tube with oxygen at a constant pressure of 1 atmosphere.[2]
- Stir the reaction mixture vigorously at room temperature for 1 hour.[2]
- Upon completion, quench the reaction by adding 15 mL of a 10% NaHSO₄ aqueous solution.
 [2]
- Extract the product with dichloromethane (3 x 10 mL).[2]



 Dry the combined organic layers over anhydrous MgSO₄, filter, and concentrate under vacuum to yield the target (E)-2-Octenal.[2]

Workflow for the Synthesis of (E)-2-Octenal





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Caption: Synthesis workflow for (E)-2-Octenal via copper-catalyzed oxidation.

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-Octenal**. The NIST Chemistry WebBook and other databases provide reference spectra for this compound. [6][12]

Table 3: Spectroscopic Data References for (E)-2-Octenal

Technique	Database/Reference	Key Information
¹ H NMR	ChemicalBook	Provides a reference spectrum for proton nuclear magnetic resonance.[13]
Mass Spectrometry (EI)	NIST Chemistry WebBook	Shows the electron ionization mass spectrum, a key tool for structural elucidation.[12]
FTIR / Raman	SpectraBase	Offers various vibrational spectroscopy data including FTIR and Raman spectra.[14]

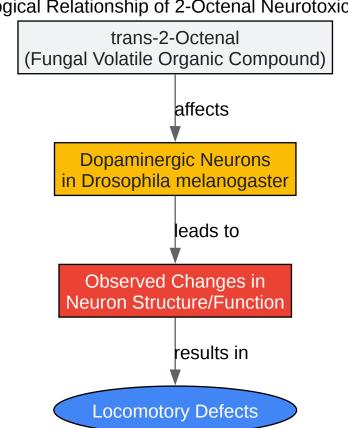
Applications and Biological Relevance

2-Octenal is a widely used compound with applications spanning multiple industries.

- Flavors and Fragrances: It is a valuable ingredient for creating citrus, nut, and vegetable flavor profiles in foods and beverages.[1] In perfumery, it imparts fresh, green, and aldehydic top notes.[1]
- Chemical Intermediate: Its reactivity makes it a useful starting material for the synthesis of other aroma chemicals, resins, and specialty aldehydes.[1][2]



• Biological Activity: Research has shown that trans-2-Octenal, as a fungal volatile organic compound, can cause locomotory defects in Drosophila melanogaster. This effect is linked to changes in dopaminergic neurons, highlighting its potential neurotoxic properties. It has also been studied for its potential as an anti-inflammatory and antimicrobial agent.[5]



Logical Relationship of 2-Octenal Neurotoxicity

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Caption: Neurotoxic effect of trans-2-Octenal on Drosophila melanogaster.

Safety and Handling

- **2-Octenal** is classified as a combustible liquid and can be an irritant to the skin, eyes, and respiratory system.[11][15][16]
- Handling: Use in a well-ventilated area. Avoid contact with skin, eyes, and inhalation of vapors.[16] Wear suitable protective clothing, gloves, and eye/face protection.[11]



- Storage: Store in a cool, dry, well-ventilated place in tightly closed containers. It is sensitive to air and light and should be protected from heat and ignition sources.[9][16]
- First Aid: In case of contact, rinse the affected area thoroughly with water. If inhaled, move to fresh air. Seek medical attention if irritation or other symptoms persist.[15]

This technical guide provides a foundational understanding of **2-Octenal** for scientific and research applications. Its unique combination of sensory properties and chemical reactivity ensures its continued importance in both industrial and academic settings.

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